

# Thermochemical Profile of 4-Heptyloxyphenol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Heptyloxyphenol

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This technical guide provides a comprehensive overview of the available thermochemical data for **4-heptyloxyphenol**. Due to a lack of direct experimental measurements for certain properties, this document incorporates predicted values and outlines the established experimental protocols for their determination. This guide also explores the biological context of **4-heptyloxyphenol** as an agonist of the steroidogenic factor-1 (SF-1), detailing the associated signaling pathway.

## Thermochemical Data of 4-Heptyloxyphenol

The following table summarizes the available quantitative thermochemical data for **4-heptyloxyphenol**. It is important to note that while some physical properties have been experimentally determined, key thermochemical values such as enthalpy of formation, standard molar entropy, and heat capacity are predicted based on computational models due to the absence of direct experimental data in the reviewed literature.

Property	Value	Method
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O <sub>2</sub>	-
Molecular Weight	208.30 g/mol	-
Melting Point	60-63 °C	Experimental
Boiling Point	312 °C	Experimental
logP	4.17 - 4.54	Predicted
pKa (Strongest Acidic)	9.93	Predicted
Standard Enthalpy of Formation (Gas, 298.15 K)	Not Experimentally Determined	Predicted (Group Contribution Methods)
Standard Molar Entropy (Gas, 298.15 K)	Not Experimentally Determined	Predicted (Group Contribution Methods)
Heat Capacity (Cp)	Not Experimentally Determined	Predicted (Computational Models)

Note: Predicted values are derived from computational methods such as group contribution and quantitative structure-property relationship (QSPR) models.[\[1\]](#)[\[2\]](#)[\[3\]](#) These methods provide valuable estimations but should be confirmed by experimental data.

## Experimental Protocols for Thermochemical Data Determination

The determination of thermochemical properties for organic compounds like **4-heptyloxyphenol** relies on well-established calorimetric techniques. The following are detailed methodologies for key experiments.

### Bomb Calorimetry for Enthalpy of Combustion and Formation

Bomb calorimetry is the primary method for determining the heat of combustion of solid and liquid organic compounds, from which the standard enthalpy of formation can be calculated.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Objective: To measure the heat of combustion of **4-heptyloxyphenol** at constant volume.

Apparatus:

- Parr-type bomb calorimeter
- Oxygen tank with pressure regulator
- Pellet press
- Fuse wire (e.g., nickel-chromium)
- High-precision thermometer (0.01°C resolution)
- Ignition unit
- Calorimeter bucket and jacket

Procedure:

- **Sample Preparation:** A precisely weighed sample (typically 0.8 - 1.2 g) of **4-heptyloxyphenol** is pressed into a pellet.
- **Bomb Assembly:** A known length of fuse wire is attached to the electrodes of the bomb head, with the wire in contact with the sample pellet in the crucible. A small, known amount of distilled water (approx. 1 mL) is added to the bomb to ensure that the water formed during combustion is in its liquid state.
- **Pressurization:** The bomb is sealed and purged with a small amount of oxygen to flush out atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in the calorimeter bucket containing a precisely measured volume of water. The bucket is then placed inside the insulating jacket, the lid is closed, and the stirrer is activated.
- **Temperature Measurement:** The system is allowed to reach thermal equilibrium. The initial temperature is recorded at regular intervals to establish a baseline.

- Ignition: The sample is ignited by passing an electric current through the fuse wire.
- Post-Ignition Temperature Measurement: The temperature is recorded at short intervals as it rises, and then at longer intervals as it cools, until a steady rate of cooling is observed.
- Data Analysis: The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid. The heat of combustion of the sample is then calculated. Corrections are made for the heat of formation of nitric acid (from any residual nitrogen) and the heat of combustion of the fuse wire. The standard enthalpy of formation is then calculated from the standard enthalpy of combustion using Hess's Law.

## Differential Scanning Calorimetry (DSC) for Heat Capacity and Enthalpy of Fusion

Differential Scanning Calorimetry is a versatile technique used to measure the heat flow to or from a sample as a function of temperature or time.<sup>[8][9][10][11][12]</sup> It is particularly useful for determining heat capacity, melting point, and enthalpy of fusion.

Objective: To measure the heat capacity and enthalpy of fusion of **4-heptyloxyphenol**.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Sample pans (e.g., aluminum) and lids
- Crimper for sealing pans
- High-purity purge gas (e.g., nitrogen)

Procedure:

- Sample Preparation: A small, accurately weighed sample of **4-heptyloxyphenol** (typically 5-10 mg) is placed in a sample pan, which is then hermetically sealed. An empty, sealed pan is used as a reference.

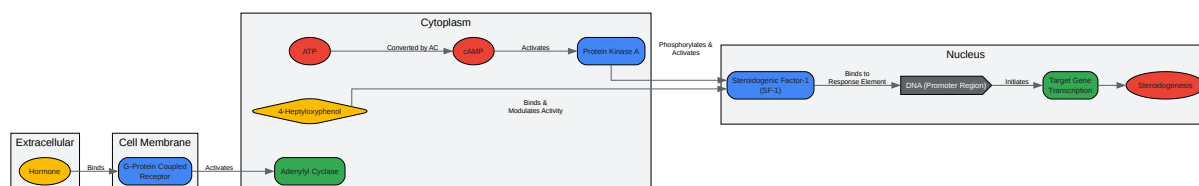
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The system is purged with an inert gas to provide a stable thermal atmosphere.
- **Temperature Program:** A temperature program is initiated. To determine the heat of fusion, the sample is typically heated at a constant rate (e.g., 10 °C/min) through its melting point. For heat capacity measurements, a temperature-modulated DSC (TM-DSC) or a stepwise heating program can be used.
- **Data Acquisition:** The DSC instrument measures the differential heat flow between the sample and the reference as a function of temperature.
- **Data Analysis:**
  - **Enthalpy of Fusion:** The melting of the sample appears as an endothermic peak on the DSC thermogram. The area under this peak is directly proportional to the enthalpy of fusion, which is calculated by the instrument's software after calibration with a standard of known enthalpy of fusion (e.g., indium). The melting point is determined from the onset or peak of the endotherm.
  - **Heat Capacity:** The heat capacity is determined by measuring the heat flow required to raise the sample's temperature by a certain amount. This is typically done by comparing the heat flow signal of the sample to that of a known standard (e.g., sapphire) under the same conditions.

## Biological Activity and Signaling Pathway

**4-Heptyloxyphenol** is recognized as an agonist and inverse agonist of the orphan nuclear receptor, Steroidogenic Factor-1 (SF-1).[13] SF-1 is a critical transcription factor involved in the regulation of adrenal and gonadal development and function.[14][15][16] It plays a key role in controlling the expression of genes involved in steroidogenesis.[13][17]

The activity of SF-1 is modulated by various signaling pathways, including the Protein Kinase A (PKA) pathway.[17] The binding of ligands, such as **4-heptyloxyphenol**, can influence the conformation of SF-1, its interaction with co-activators or co-repressors, and subsequently, its transcriptional activity on target genes.

Below is a diagram illustrating the simplified signaling pathway involving SF-1.



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Caption: Simplified Steroidogenic Factor-1 (SF-1) signaling pathway.

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